

2,6-Dimethoxyphenol solubility in organic solvents

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Compound of Interest

Compound Name: 2,6-Dimethoxyphenol

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An In-depth Technical Guide to the Solubility of **2,6-Dimethoxyphenol** in Organic Solvents

Introduction

2,6-Dimethoxyphenol, also known as syringol, is an organic compound with the chemical formula $C_8H_{10}O_3$. It is a phenolic compound characterized by a benzene ring substituted with a hydroxyl group and two methoxy groups at positions 2 and 6.^[1] This structure imparts a degree of polarity to the molecule, influencing its solubility in various solvents. The presence of the hydroxyl group allows for hydrogen bonding, while the aromatic ring and methoxy groups contribute to its nonpolar character.^[2] Consequently, **2,6-dimethoxyphenol** exhibits a range of solubilities in different organic solvents, a critical consideration for its application in pharmaceutical synthesis, flavor chemistry, and as a substrate in enzymatic reactions.^{[3][4]} This guide provides a comprehensive overview of the solubility of **2,6-dimethoxyphenol** in common organic solvents, along with the experimental protocols for its determination.

Quantitative Solubility Data

The solubility of **2,6-dimethoxyphenol** in various solvents has been determined experimentally. The following table summarizes the available quantitative data. It is important to note that the experimental conditions, such as temperature and the use of physical methods like sonication or heating, can significantly affect the measured solubility.

Solvent	Solubility	Temperature	Conditions	Source
Dimethyl Sulfoxide (DMSO)	~200 mg/mL	Not Specified	With sonication	[4]
Dimethylformamide (DMF)	~30 mg/mL	Not Specified	Not Specified	
Ethanol	~25 mg/mL	Not Specified	Not Specified	
Water	25 mg/mL	Not Specified	With sonication	
Water	20 mg/mL	Not Specified	With sonication	
Water	17.2 mg/mL	13 °C	Not Specified	
Phosphate-Buffered Saline (PBS), pH 7.2	6.67 mg/mL	60 °C	With sonication and warming	
Phosphate-Buffered Saline (PBS), pH 7.2	~3 mg/mL	Not Specified	Not Specified	

In general, **2,6-dimethoxyphenol** is highly soluble in polar aprotic solvents like DMSO and moderately soluble in polar protic solvents like ethanol. Its solubility in aqueous solutions is limited. The compound is also described as being soluble in oils.

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemical research. The following protocols outline the methodologies that can be employed to ascertain the solubility of **2,6-dimethoxyphenol** in a given organic solvent.

Method 1: Gravimetric Determination of Solubility

This method involves the preparation of a saturated solution, followed by the evaporation of the solvent and weighing the residual solute.

Materials:

- **2,6-Dimethoxyphenol** (solid)
- Solvent of interest
- Analytical balance
- Vials with airtight caps
- Constant temperature bath or shaker
- Syringe filters (e.g., 0.22 μm PTFE)
- Evaporating dish
- Vacuum oven

Procedure:

- **Preparation of Saturated Solution:** An excess amount of solid **2,6-dimethoxyphenol** is added to a known volume of the solvent in a sealed vial.
- **Equilibration:** The vial is placed in a constant temperature bath or shaker and agitated for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The solution is allowed to stand undisturbed at the constant temperature to allow the excess solid to settle.
- **Sample Withdrawal:** A known volume of the clear supernatant is carefully withdrawn using a syringe fitted with a filter to prevent the transfer of any undissolved solid.
- **Solvent Evaporation:** The withdrawn sample is transferred to a pre-weighed evaporating dish. The solvent is then removed under reduced pressure, for instance, in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of **2,6-dimethoxyphenol** (50-57°C).
- **Quantification:** The evaporating dish containing the dry residue of **2,6-dimethoxyphenol** is weighed. The solubility is calculated as the mass of the residue per volume of the solvent.

Method 2: Spectroscopic or Chromatographic Determination of Solubility

This method relies on creating a calibration curve to determine the concentration of the solute in a saturated solution.

Materials:

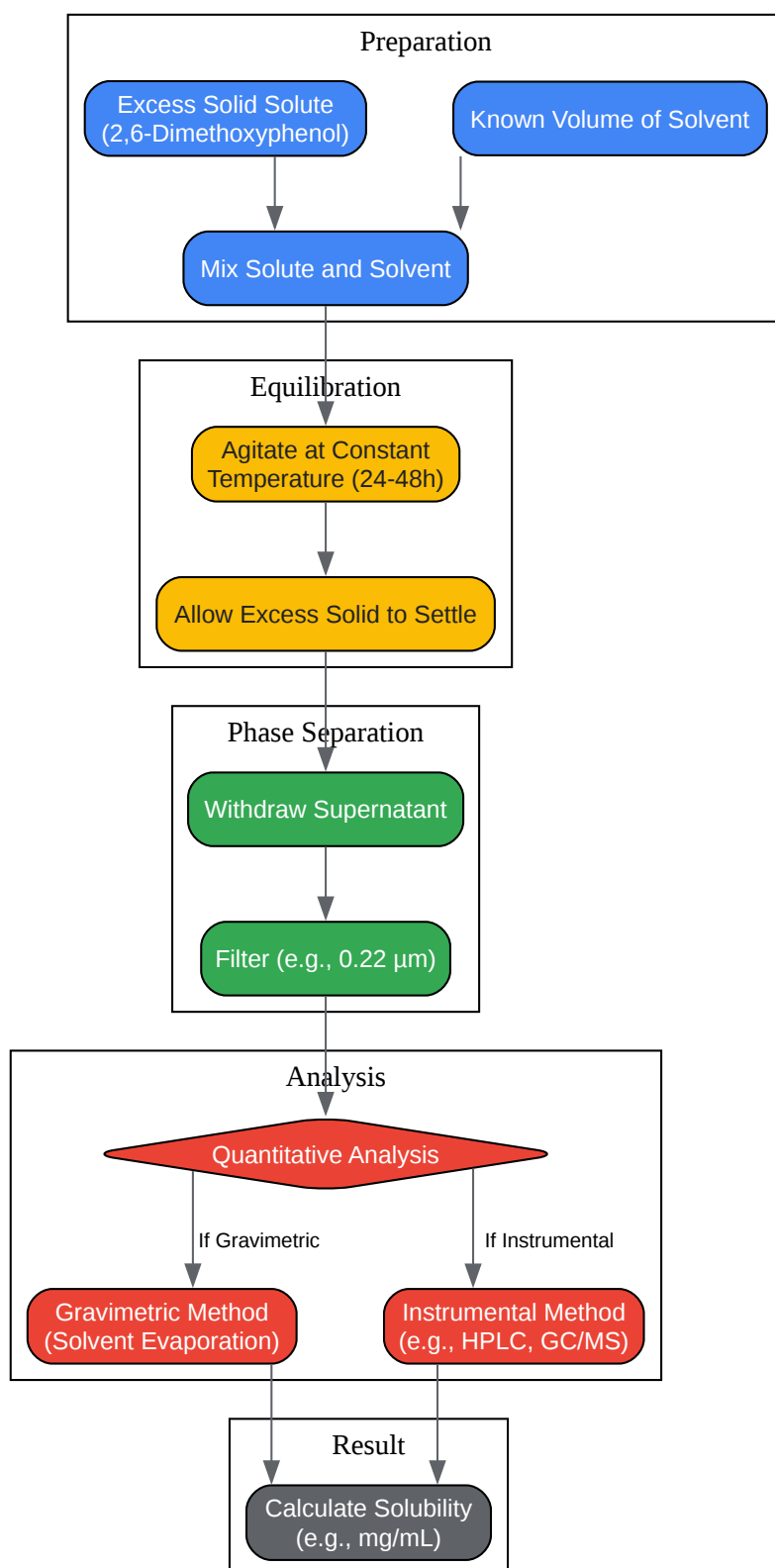
- Same as Method 1, plus:
- UV-Vis spectrophotometer or High-Performance Liquid Chromatograph (HPLC) or Gas Chromatograph-Mass Spectrometer (GC/MS)
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Solutions: A series of standard solutions of **2,6-dimethoxyphenol** in the solvent of interest are prepared at known concentrations.
- Calibration Curve: The standard solutions are analyzed using a suitable analytical technique (e.g., UV-Vis, HPLC, GC/MS) to generate a calibration curve of signal response versus concentration. For GC/MS analysis, derivatization to acetate derivatives may be employed to improve analysis.
- Preparation and Sampling of Saturated Solution: Steps 1-4 from Method 1 are followed.
- Dilution: The withdrawn sample of the saturated solution is diluted with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
- Analysis: The diluted sample is analyzed using the same analytical method used for the calibration curve.
- Quantification: The concentration of **2,6-dimethoxyphenol** in the diluted sample is determined from the calibration curve. The solubility in the original saturated solution is then calculated by accounting for the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of **2,6-dimethoxyphenol**.

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